

Personal protective equipment for handling AZD-4818

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Compound of Interest

Compound Name: AZD-4818

Cat. No.: B1666219

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Essential Safety and Handling Guide for AZD-4818

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **AZD-4818**. The following procedures for personal protective equipment (PPE), handling, storage, and disposal are based on general laboratory safety protocols for research chemicals, as a specific Safety Data Sheet (SDS) for **AZD-4818** is not publicly available.

Hazard Identification and Precautions

AZD-4818 is a potent, orally active antagonist of the chemokine CCR1 receptor and is intended for research use only.^[1] While it may be shipped as a non-hazardous chemical, it is crucial to handle it with care due to its biological activity.^[2] All personnel must be trained in the proper handling of potent research compounds.

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for various activities involving **AZD-4818**.

Activity	Required Personal Protective Equipment
Receiving and Unpacking	- Nitrile or latex gloves- Safety glasses with side shields
Weighing and Aliquoting (Powder)	- Double-gloving with nitrile gloves- Impermeable lab coat or gown- Safety goggles or a face shield- Respiratory protection (e.g., N95 respirator or working in a certified chemical fume hood)
Solution Preparation and Handling	- Nitrile gloves- Impermeable lab coat- Safety glasses with side shields
Waste Disposal	- Nitrile gloves- Impermeable lab coat- Safety glasses with side shields

General laboratory practice dictates that eye protection, such as safety glasses or goggles, and gloves should be worn when handling any chemical.^[3] For handling hazardous drugs, which can include potent research compounds, more stringent PPE such as chemotherapy-tested gloves and impermeable gowns are recommended.^{[4][5]}

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **AZD-4818** and to ensure a safe laboratory environment.

Storage Conditions:

- Powder (Long-term): Store at -20°C for up to two years.^{[2][6]}
- Powder (Short-term): Store in a dry, dark place at 0 - 4°C for days to weeks.^[2]
- Stock Solutions:
 - In DMSO at -80°C for up to 6 months.^[1]
 - In DMSO at -20°C for up to 1 month.^[1]

Solution Preparation:

- **AZD-4818** is soluble in DMSO.[\[2\]](#)[\[7\]](#)
- It is not soluble in water.[\[2\]](#)
- For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[\[1\]](#)
- If precipitation occurs during preparation, gentle heating and/or sonication may aid dissolution.[\[1\]](#)

Spill and Exposure Procedures

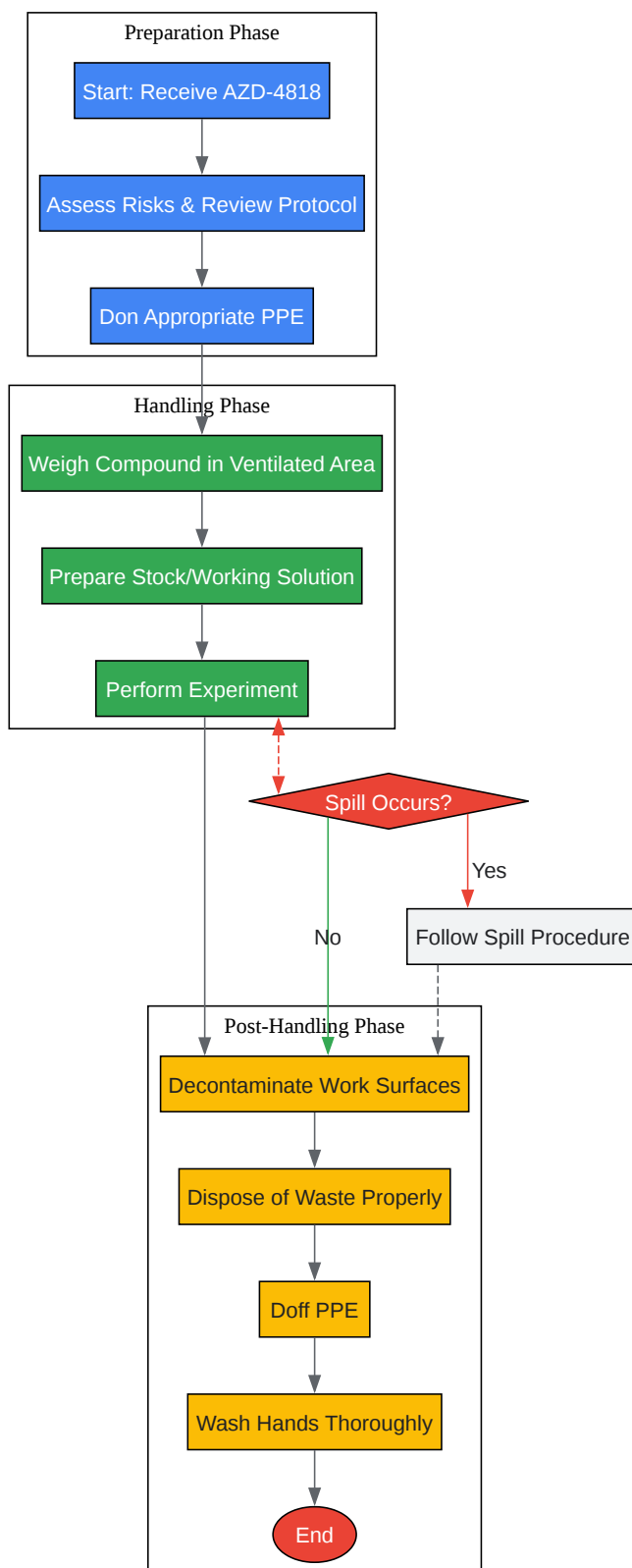
In the event of a spill or exposure, immediate action is necessary.

Scenario	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.
Small Spill (Powder)	Gently cover the spill with absorbent paper towels. Wet the towels with a suitable solvent (e.g., ethanol) to dampen the powder and prevent aerosolization. Carefully wipe up the material, place it in a sealed container, and dispose of it as chemical waste.
Small Spill (Solution)	Absorb the spill with inert material (e.g., vermiculite, sand, or earth). Place in a sealed container for disposal as chemical waste.
Large Spill	Evacuate the area and prevent entry. Contact your institution's environmental health and safety (EHS) department for assistance with cleanup.

Disposal Plan

All waste containing **AZD-4818**, including empty containers, contaminated PPE, and unused material, should be treated as chemical waste.

- Solid Waste: Collect in a designated, sealed, and properly labeled hazardous waste container.
- Liquid Waste: Collect in a designated, sealed, and properly labeled hazardous waste container. Do not dispose of it down the drain.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific guidance on disposal procedures.



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Caption: Workflow for Safe Handling of **AZD-4818**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- 4. publications.ashp.org [publications.ashp.org]
- 5. Personal protective equipment for antineoplastic safety - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. AZD-4818 Datasheet DC Chemicals [dcchemicals.com]
- 7. AZD-4818 | CCR | TargetMol [targetmol.com]
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